

SrTe electronic band structure calculation methods

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Strontium telluride*

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An In-depth Technical Guide to Electronic Band Structure Calculation Methods for **Strontium Telluride** (SrTe)

Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Strontium Telluride (SrTe) is a semiconductor compound belonging to the alkaline-earth chalcogenide family. It crystallizes in the stable rock-salt (NaCl) structure under ambient conditions.^[1] Like its counterparts, SrTe has garnered research interest for potential applications in optoelectronic and microelectronic devices.^[1] A fundamental understanding of its electronic properties, particularly the electronic band structure, is crucial for designing and predicting the performance of such devices. The band structure dictates the material's electrical conductivity and optical response.

This technical guide provides a comprehensive overview of the state-of-the-art computational methods used to determine the electronic band structure of SrTe. It covers the core theoretical

concepts, from the widely-used Density Functional Theory (DFT) to more advanced many-body techniques, and presents detailed experimental (computational) protocols.

Core Theoretical Concepts

The calculation of electronic band structure is a quantum mechanical problem. Ab initio (first-principles) methods, which rely only on fundamental physical constants, are the primary tools for this purpose.

Density Functional Theory (DFT)

Density Functional Theory is the most widely used framework for electronic structure calculations in condensed matter physics.^[2] Instead of solving the complex many-electron Schrödinger equation, DFT recasts the problem in terms of the spatially dependent electron density, $\rho(r)$. The central idea is that the ground-state energy of a system is a unique functional of its electron density.

The practical application of DFT involves solving the Kohn-Sham equations for a set of fictitious non-interacting electrons moving in an effective potential. This effective potential includes the external potential from the atomic nuclei, the classical electrostatic (Hartree) potential from the electron density, and a term called the exchange-correlation (XC) potential, which encapsulates all the complex many-body quantum mechanical effects.

The exact form of the XC functional is unknown and must be approximated. The choice of approximation is critical to the accuracy of the calculation.

- Local Density Approximation (LDA) and Generalized Gradient Approximation (GGA): These are the most common and computationally efficient XC functionals. LDA assumes the XC energy at any point depends only on the electron density at that same point. GGA improves upon this by also including the gradient of the electron density.^[1] While GGA often provides accurate structural parameters like lattice constants, both LDA and GGA are known to systematically underestimate the band gaps of semiconductors, a limitation often referred to as the "band gap problem".^[1]

Methods Beyond Standard DFT

To overcome the band gap problem of LDA/GGA, more sophisticated and computationally intensive methods are employed.

- Hybrid Functionals (e.g., HSE): These functionals improve band gap prediction by mixing a portion of the exact, non-local Hartree-Fock (HF) exchange with a GGA-level XC functional. [3] The Heyd-Scuseria-Ernzerhof (HSE) functional is a screened-exchange hybrid functional that is particularly effective for solid-state systems.
- Many-Body Perturbation Theory: The GW Approximation (GWA): The GW approximation is currently considered the state-of-the-art method for calculating quasiparticle energies (i.e., electron addition/removal energies, which correspond to the band structure).[4] It provides a more physically rigorous description of electronic excitations by calculating the electron self-energy (Σ). The self-energy is approximated as the product of the single-particle Green's function (G) and the dynamically screened Coulomb interaction (W), hence the name GW.[4] GWA calculations are typically performed as a one-shot correction (G_0W_0) on top of a converged DFT (LDA/GGA) calculation and yield band gaps in much better agreement with experimental values.[5]

Quantitative Data Summary

Quantitative data from theoretical calculations and experimental measurements are summarized below for direct comparison.

Table 1: Structural Properties of Strontium Telluride (SrTe)

Property	Method/Source	Value
Crystal Structure	Experimental	Rock-Salt (B1)
Space Group	Experimental	Fm-3m (No. 225)
Lattice Constant (a)	Experimental[1]	6.47 Å
WC-GGA[1]	6.47 Å	
PBE-GGA[1]	6.54 Å	
LDA[1]	6.33 Å	

Table 2: Electronic Band Gap of Strontium Telluride (SrTe)

Property	Method	Value (eV)
Band Gap Type	PBE-GGA[6]	Indirect ($\Gamma \rightarrow X$)
Band Gap (E_g)	GW Approximation	2.762
PBE-GGA	~1.6 (Estimated from band structure plots)	
Experimental	Not available in cited literature	

Note: The PBE-GGA band gap is known to be significantly underestimated. The GW value is expected to be more accurate, though an experimental value for direct comparison is not readily available in the surveyed literature.

Computational Protocols and Methodologies

The following sections outline the detailed workflows for calculating the electronic band structure of SrTe using different levels of theory. These protocols are typically implemented using software packages like VASP, Quantum ESPRESSO, or ABINIT.[4][7]

General DFT Calculation Workflow

This protocol forms the basis for all band structure calculations.

- Step 1: Structural Relaxation:
 - Objective: To find the lowest energy (equilibrium) crystal structure.
 - Methodology: Define the initial crystal structure of SrTe (Rock-Salt, Space Group 225) with an experimental or theoretical lattice constant. Perform a self-consistent field (SCF) calculation that allows the lattice vectors and atomic positions to relax until the forces on the atoms and the stress on the unit cell are minimized. A GGA functional (e.g., PBE) is generally reliable for this step.
 - Key Parameters:

- Pseudopotentials: Describe the interaction between core and valence electrons.
- Energy Cutoff: Determines the size of the plane-wave basis set.
- k-point mesh: A grid for sampling the Brillouin zone (e.g., 8x8x8 Monkhorst-Pack grid).
- Step 2: Ground-State SCF Calculation:
 - Objective: To obtain the accurate ground-state electron density of the relaxed structure.
 - Methodology: Using the optimized structure from Step 1, perform a high-precision SCF calculation with a fixed unit cell. The resulting charge density (CHGCAR in VASP) and wavefunctions (WAVECAR) are saved.
 - Key Parameters: A denser k-point mesh may be used for higher accuracy.
- Step 3: Non-Self-Consistent (NSCF) Band Structure Calculation:
 - Objective: To calculate the electronic eigenvalues along high-symmetry paths in the Brillouin zone.
 - Methodology: This calculation is non-self-consistent, meaning the charge density from Step 2 is kept fixed. The calculation is performed on a series of k-points that define a path between high-symmetry points (e.g., L- Γ -X-W-K).
 - Key Parameters:
 - k-point path: Explicitly defined in the input file.
 - Number of bands: Must be sufficient to include several unoccupied conduction bands.
- Step 4: Post-processing and Plotting:
 - Objective: To visualize the band structure.
 - Methodology: Extract the eigenvalue data for each k-point along the path. Plot the energy eigenvalues versus the k-point path to generate the final band structure diagram. The Fermi level is typically set to 0 eV.

Protocol for Hybrid Functional (HSE) Calculations

HSE calculations are more computationally demanding and require a modified workflow.^[3]

- Step 1: DFT Pre-convergence (Optional but Recommended):
 - Perform a standard DFT (e.g., GGA) calculation (Steps 1 and 2 above) to obtain well-converged wavefunctions. This provides a good starting point for the more expensive HSE calculation.
- Step 2: Self-Consistent HSE Calculation:
 - Objective: To compute the ground-state electronic structure using the HSE functional.
 - Methodology: Run a self-consistent calculation using the HSE functional and the relaxed structure. This calculation must be performed on a regular, uniform k-point mesh. Save the resulting wavefunctions.
- Step 3: Non-Self-Consistent HSE Band Structure Calculation:
 - Objective: To compute the band structure along a high-symmetry path.
 - Methodology: There are two common approaches:
 - Zero-Weight K-points: Copy the k-points from the SCF calculation (Step 2) and append the k-points for the high-symmetry path to the k-point file, setting their weight to zero. Rerun the calculation non-self-consistently.^[3]
 - Wannier Interpolation: Use the results from the SCF HSE calculation to generate maximally localized Wannier functions, which can then be used to interpolate the band structure along any desired path with high precision and lower computational cost.

Protocol for GW Approximation (GoWo) Calculations

A GoWo calculation is a post-processing step to a standard DFT calculation.^[4]

- Step 1: Initial DFT Calculation:

- Perform a standard ground-state DFT calculation (Protocol 4.1, Steps 1 & 2) to generate the initial Kohn-Sham eigenvalues and wavefunctions.
- Step 2: DFT Calculation with Many Empty Bands:
 - Objective: To generate a sufficient number of unoccupied orbitals (bands) required for the GW calculation.
 - Methodology: Perform a non-self-consistent DFT calculation, restarting from the ground-state run but increasing the number of bands (NBANDS in VASP) to a very large value (often several hundred or more). An exact diagonalization algorithm is typically used.^[4]
- Step 3: The G_0W_0 Calculation:
 - Objective: To calculate the quasiparticle corrections to the DFT eigenvalues.
 - Methodology: Using the wavefunctions and eigenvalues from Step 2, run the GW calculation. This step computes the self-energy $\Sigma = iG_0W_0$ and uses it to correct the initial DFT eigenvalues. The number of self-consistency cycles is typically set to one for a G_0W_0 calculation.
 - Key Parameters:
 - Number of frequencies: For the frequency-dependent self-energy.
 - Energy cutoff for response function.
- Step 4: Post-processing:
 - Extract the corrected quasiparticle energies and plot the GW band structure.

Mandatory Visualizations

The following diagrams illustrate the relationships between methods and the computational workflows.

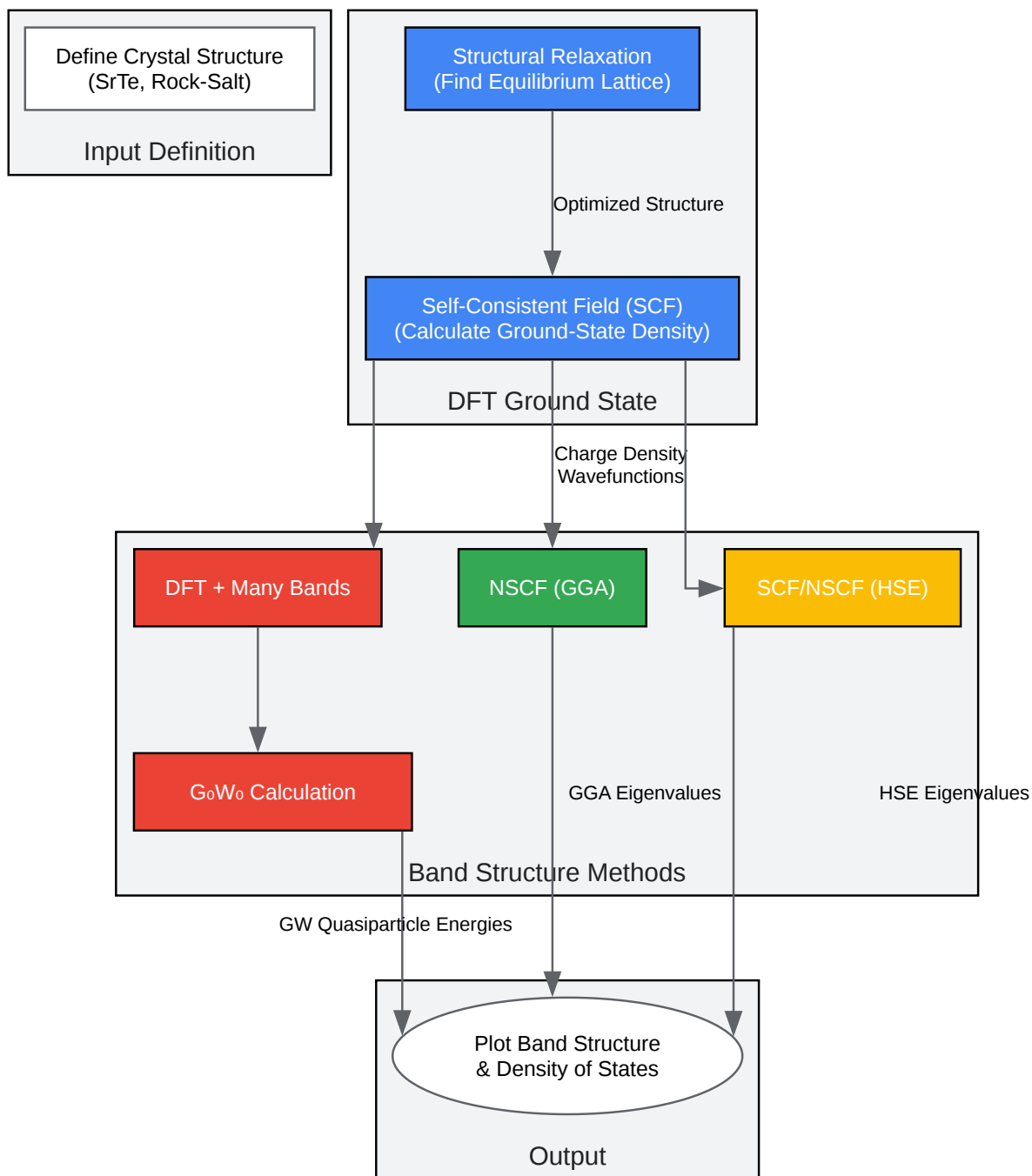


Fig. 1: General Workflow for Ab Initio Band Structure Calculation

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Caption: General Workflow for Ab Initio Band Structure Calculation.

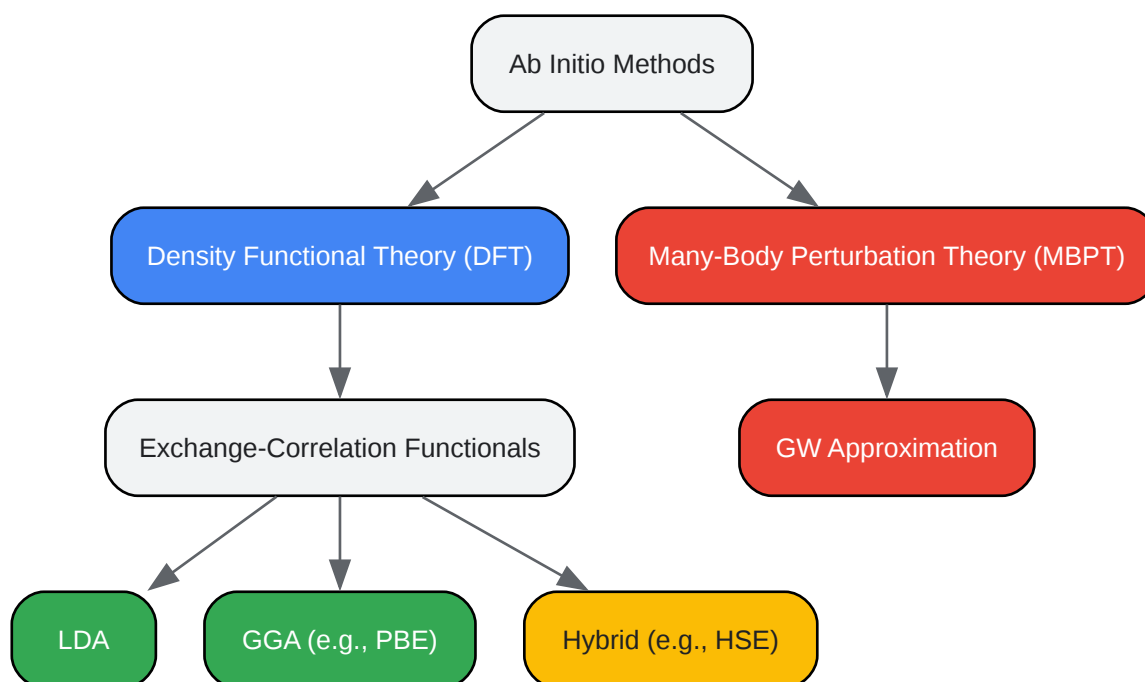


Fig. 2: Hierarchy of Electronic Structure Calculation Methods

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Caption: Hierarchy of Electronic Structure Calculation Methods.

Caption: SrTe Rock-Salt Crystal Structure Unit Cell.

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- To cite this document: BenchChem. [SrTe electronic band structure calculation methods]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1619863/docs#srte-electronic-band-structure-calculation-methods\]](https://www.benchchem.com/product/b1619863/docs#srte-electronic-band-structure-calculation-methods)

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